Spectroscopic comparison of 5-Chloro-2-iodobenzamide and its precursors

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Compound of Interest

Compound Name:	*5-Chloro-2-iodobenzamide*
CAS No.:	*309253-40-5*
Cat. No.:	*B2463402*

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A Spectroscopic Journey: From Precursors to 5-Chloro-2-iodobenzamide

A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

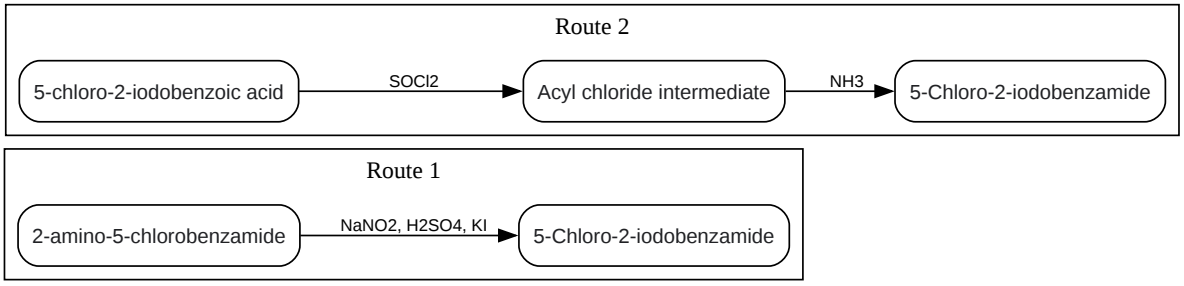
In the landscape of pharmaceutical development and complex organic synthesis, a thorough understanding of the molecular architecture of key intermediates is paramount. **5-Chloro-2-iodobenzamide**, a versatile building block, and its precursors, 2-amino-5-chlorobenzamide and 5-chloro-2-iodobenzoic acid, represent a critical pathway in the synthesis of various bioactive molecules. This guide provides an in-depth spectroscopic comparison of these three compounds, offering valuable insights for reaction monitoring, quality control, and structural elucidation. By examining the nuances in their Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS) data, researchers can confidently navigate the synthetic route to this important amide.

The Synthetic Pathway: A Spectroscopic Roadmap

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The synthesis of **5-Chloro-2-iodobenzamide** typically proceeds through one of two primary routes, each involving a distinct precursor that imparts characteristic spectroscopic signatures. Understanding these transformations at a molecular level is crucial for optimizing reaction conditions and ensuring the purity of the final product.

A common synthetic approach involves the conversion of 5-chloro-2-iodobenzoic acid to the target amide. This transformation is generally achieved by first activating the carboxylic acid, for instance, by converting it to the acyl chloride with thionyl chloride, followed by amidation with ammonia.[1] An alternative route begins with 2-amino-5-chlorobenzamide, which can be converted to **5-Chloro-2-iodobenzamide** via a Sandmeyer-type reaction, where the amino group is replaced with iodine.



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Caption: Synthetic routes to **5-Chloro-2-iodobenzamide**.

Spectroscopic Fingerprints: A Comparative Analysis

The structural evolution from the precursors to the final product is clearly mirrored in their respective spectra. The following sections detail the key spectroscopic features of **5-Chloro-2-iodobenzamide** and its precursors, with data summarized for easy comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides a detailed map of the hydrogen (^{1}H) and carbon (^{13}C) environments within a molecule. The chemical shifts and coupling constants are highly

sensitive to the electronic environment of the nuclei, making NMR an indispensable tool for tracking the chemical transformations.

^{1}H NMR Spectral Data Comparison

Compound	Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
5-Chloro-2-iodobenzamide	Aromatic CH	7.8 - 7.2	m	-
	-$CONH_2$	Broad singlet	s	-
2-amino-5-chlorobenzamide	-NH_2 (amino)	4.95	s	-
	Aromatic CH	6.58	d	-
	Aromatic CH	7.20	d	-
	-$CONH_2$	7.90	s	-
5-chloro-2-iodobenzoic acid	Aromatic CH	8.0 - 7.3	m	-
	-COOH	Broad singlet	s	-

Note: Predicted chemical shift ranges for **5-Chloro-2-iodobenzamide** and 5-chloro-2-iodobenzoic acid are in italics and based on typical values for similar structures.[2][3] ^{1}H NMR data for 2-amino-5-chlorobenzamide is from a patent source.[4]

The transformation of the amino group in 2-amino-5-chlorobenzamide to an iodine atom in **5-Chloro-2-iodobenzamide** is expected to induce a significant downfield shift of the adjacent aromatic protons due to the deshielding effect of iodine. Similarly, the conversion of the carboxylic acid group in 5-chloro-2-iodobenzoic acid to an amide group will alter the chemical shifts of the aromatic protons and introduce the characteristic broad singlet of the -$CONH_2$ protons.

^{13}C NMR Spectral Data Comparison

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Compound	Carbon Assignment	Chemical Shift (δ, ppm)
5-Chloro-2-iodobenzamide	C=O (amide)	~168
Aromatic C-Cl	~130	
Aromatic C-I	~95	
Aromatic CH	140 - 128	
2-amino-5-chlorobenzamide	C=O (amide)	~170
Aromatic C-Cl	~125	
Aromatic C-NH_2	~148	
Aromatic CH	130 - 115	
5-chloro-2-iodobenzoic acid	C=O (acid)	~167
Aromatic C-Cl	~132	
Aromatic C-I	~93	
Aromatic CH	141 - 130	

Note: Predicted chemical shift ranges are in italics and based on typical values for similar structures and substituent effects.[5]

In the ^{13}C NMR spectra, the most notable changes will be observed for the carbons directly attached to the functional groups. The carbon bearing the iodine (C-I) will exhibit a characteristic upfield shift compared to a carbon bonded to hydrogen or a less electronegative substituent. The carbonyl carbon (C=O) chemical shift will also be sensitive to the change from a carboxylic acid to an amide.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy probes the vibrational modes of molecules. The presence and position of absorption bands provide a fingerprint of the functional groups present.

Key FT-IR Absorption Bands (cm^{-1})

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Functional Group	5-Chloro-2-iodobenzamide (Predicted)	2-amino-5-chlorobenzamide	5-chloro-2-iodobenzoic acid
N-H Stretch (amide)	3400 - 3100 (two bands)	3468, 3358	-
N-H Stretch (amino)	-	3468, 3358	-
O-H Stretch (acid)	-	-	3000 - 2500 (broad)
C=O Stretch (amide)	~1660	1670	-
C=O Stretch (acid)	-	-	~1700
N-H Bend (amide)	~1620	1611	-
C-Cl Stretch	~750	760	~750

Note: Predicted values for **5-Chloro-2-iodobenzamide** are based on typical ranges for amides.[6][7] Data for 2-amino-5-chlorobenzamide is from experimental sources.[8]

The transition from precursors to the final product is clearly delineated in the FT-IR spectra. The disappearance of the broad O-H stretch of the carboxylic acid in 5-chloro-2-iodobenzoic acid and the appearance of the two characteristic N-H stretching bands of the primary amide in **5-Chloro-2-iodobenzamide** is a key indicator of a successful reaction. Similarly, the shift in the C=O stretching frequency from that of a carboxylic acid to an amide provides further confirmation. When starting from 2-amino-5-chlorobenzamide, the disappearance of the primary amine N-H stretching bands and the shift in the aromatic substitution pattern can be monitored.

Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments, allowing for the determination of the molecular weight and elucidation of the structure.

Key Mass Spectrometry Data (m/z)

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Compound	Molecular Ion $[M]^+$	Key Fragments
5-Chloro-2-iodobenzamide	281/283	$[M-NH_2]^+$, $[M-CONH_2]^+$, fragments showing loss of I and Cl
2-amino-5-chlorobenzamide	170/172	$[M-NH_2]^+$, $[M-CONH_2]^+$
5-chloro-2-iodobenzoic acid	282/284	$[M-OH]^+$, $[M-COOH]^+$, fragments showing loss of I and Cl

Note: The presence of chlorine (^{35}Cl and ^{37}Cl isotopes) and iodine will result in characteristic isotopic patterns in the mass spectrum.

The molecular ion peak in the mass spectrum is a definitive indicator of the successful synthesis of **5-Chloro-2-iodobenzamide**. The fragmentation pattern can also provide structural confirmation. For example, the loss of the amide group ($-CONH_2$) or the halogen atoms will produce characteristic fragment ions.

Experimental Protocols

For researchers looking to perform these syntheses and analyses, detailed experimental protocols are essential for reproducibility and safety.

Synthesis of **5-Chloro-2-iodobenzamide** from 5-chloro-2-iodobenzoic acid

This two-step protocol involves the formation of an acyl chloride intermediate followed by amidation.[1]

Step 1: Synthesis of 5-Chloro-2-iodobenzoyl chloride

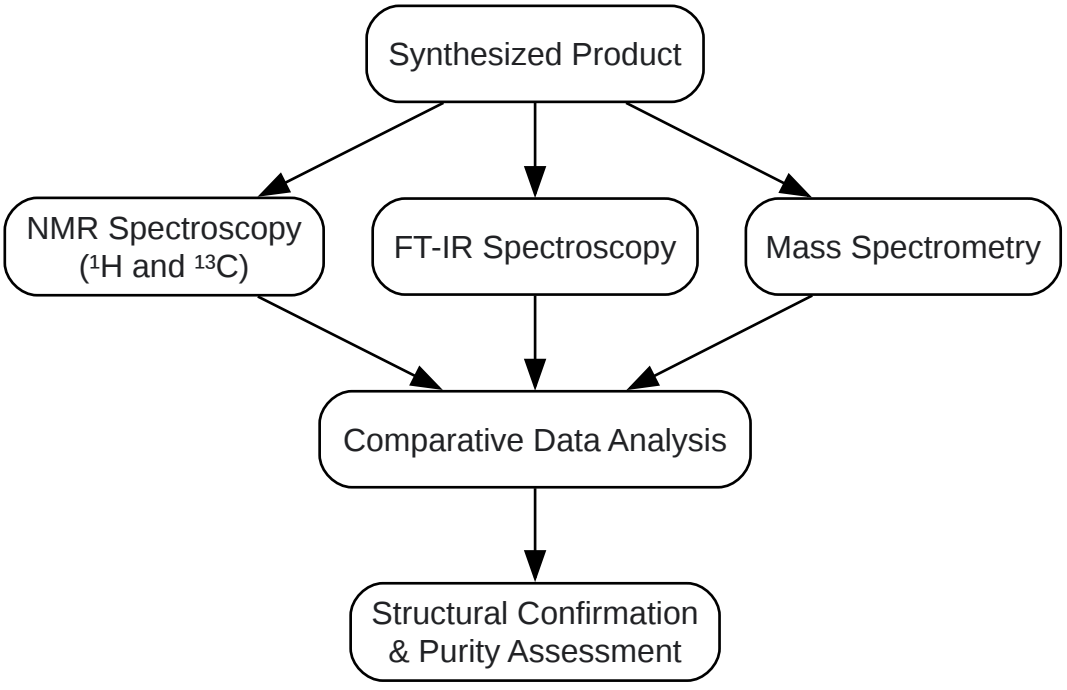
- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 5-chloro-2-iodobenzoic acid (1.0 eq).
- Carefully add thionyl chloride ($SOCl_2$, 2.0-3.0 eq) to the flask.

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- Heat the reaction mixture to reflux (approximately 70-80 °C) for 2-3 hours. The reaction progress can be monitored by the cessation of HCl and SO_2 gas evolution.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess thionyl chloride under reduced pressure using a rotary evaporator. The crude 5-chloro-2-iodobenzoyl chloride is used in the next step without further purification.

Step 2: Synthesis of **5-Chloro-2-iodobenzamide**

- Cool the crude 5-chloro-2-iodobenzoyl chloride in an ice bath.
- Slowly add a concentrated aqueous solution of ammonia (NH_3) dropwise with vigorous stirring. A white precipitate of **5-Chloro-2-iodobenzamide** will form.
- Continue stirring for 30 minutes at room temperature.
- Collect the precipitate by vacuum filtration and wash with cold water.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol/water) to obtain pure **5-Chloro-2-iodobenzamide**.



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Caption: Analytical workflow for compound characterization.

Conclusion

The spectroscopic comparison of **5-Chloro-2-iodobenzamide** with its precursors, 2-amino-5-chlorobenzamide and 5-chloro-2-iodobenzoic acid, provides a clear and detailed picture of the chemical transformations involved in its synthesis. By carefully analyzing the shifts in NMR signals, the appearance and disappearance of characteristic FT-IR bands, and the molecular ion and fragmentation patterns in mass spectrometry, researchers can confidently monitor the progress of their reactions, assess the purity of their products, and confirm the final structure. This guide serves as a valuable resource for scientists and professionals in the field of drug development and organic synthesis, enabling a more efficient and informed approach to the synthesis of this important chemical intermediate.

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